

# Safe Disposal of 1-Butanamine, Hydrofluoride: A Procedural Guide

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## Compound of Interest

Compound Name: 1-Butanamine, hydrofluoride

Cat. No.: B15484292

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For Immediate Reference: Treat **1-Butanamine, Hydrofluoride** as an extremely hazardous waste. Due to its composition from 1-butanamine and hydrofluoric acid, this substance is highly corrosive, toxic, and flammable. Improper handling can lead to severe health consequences, including fatal exposure.<sup>[1][2][3]</sup> This guide provides essential procedural steps for the safe handling and disposal of **1-Butanamine, Hydrofluoride** in a laboratory setting.

## Hazard Profile and Physical Properties

**1-Butanamine, hydrofluoride** is a salt formed from a flammable, corrosive base (1-butanamine) and an extremely toxic and corrosive acid (hydrofluoric acid). The combined hazards necessitate stringent safety protocols. The properties of the individual components are summarized below to inform handling and disposal procedures.

| Property          | 1-Butanamine (n-Butylamine)   | Hydrofluoric Acid   |
|-------------------|---|---|
| Appearance        | Colorless liquid  | Colorless liquid  |
| Odor              | Ammonia-like[2]   | Pungent   |
| CAS Number        | 109-73-9[2]   | 7664-39-3[1]  |
| Molecular Formula | C4H11N[2]   | HF  |
| Melting Point     | -49 °C / -56.2 °F[2]  | -83 °C  |
| Boiling Point     | 78 °C / 172.4 °F[2]   | 20 °C   |
| Flash Point       | -7 °C / 19.4 °F   | Not applicable  |
| Specific Gravity  | 0.740[2]  | 1.15  |
| Vapor Density     | 2.5 (Air = 1.0)[2]  | 1.9 (Air = 1.0)   |
| Hazards           | Flammable Liquid (Category 2), Acute Toxicity (Oral, Dermal, Inhalation - Category 3/4), Skin Corrosion (Category 1A), Serious Eye Damage (Category 1)[2] | Acute Toxicity (Oral, Dermal, Inhalation - Category 2), Fatal if swallowed, in contact with skin or if inhaled, Causes severe skin burns and eye damage[1][3] |

## Detailed Disposal Protocol

The disposal of **1-Butanamine, hydrofluoride** must be managed through a certified hazardous waste program.[4] Do not attempt to neutralize or dispose of this chemical down the sanitary sewer.[5]

### Step 1: Personal Protective Equipment (PPE) and Safety Precautions

- Handling Location: All handling of **1-butanamine, hydrofluoride** must be conducted within a certified chemical fume hood.[2]
- Personal Protective Equipment: Wear a full suite of appropriate PPE:

- Gloves: Heavy-duty, chemical-resistant gloves (e.g., nitrile or neoprene). Always inspect gloves for integrity before use.[\[1\]](#)
- Eye Protection: Chemical splash goggles and a face shield are mandatory.[\[1\]](#)
- Body Protection: A chemically resistant apron or lab coat.[\[1\]](#)
- Respiratory Protection: Required if vapors or aerosols are generated.[\[1\]](#)
- Emergency Preparedness: Ensure an emergency eyewash station and safety shower are immediately accessible. Have a hydrofluoric acid (HF) exposure kit with calcium gluconate gel readily available.

## Step 2: Waste Collection and Container Selection

- Container Material: Use a chemically compatible container designed for hazardous liquids. Crucially, do not use glass containers, as hydrofluoric acid can etch glass.[\[4\]](#) High-density polyethylene (HDPE) or other compatible plastic containers are recommended.
- Container Condition: The container must be in good condition, with no leaks or damage, and must have a tightly sealing cap.[\[4\]](#)
- Waste Segregation: Do not mix **1-butanamine, hydrofluoride** waste with any other waste streams.[\[4\]](#) Incompatible materials to avoid include oxidizers, acids, and bases.[\[6\]](#)

## Step 3: Labeling and Storage

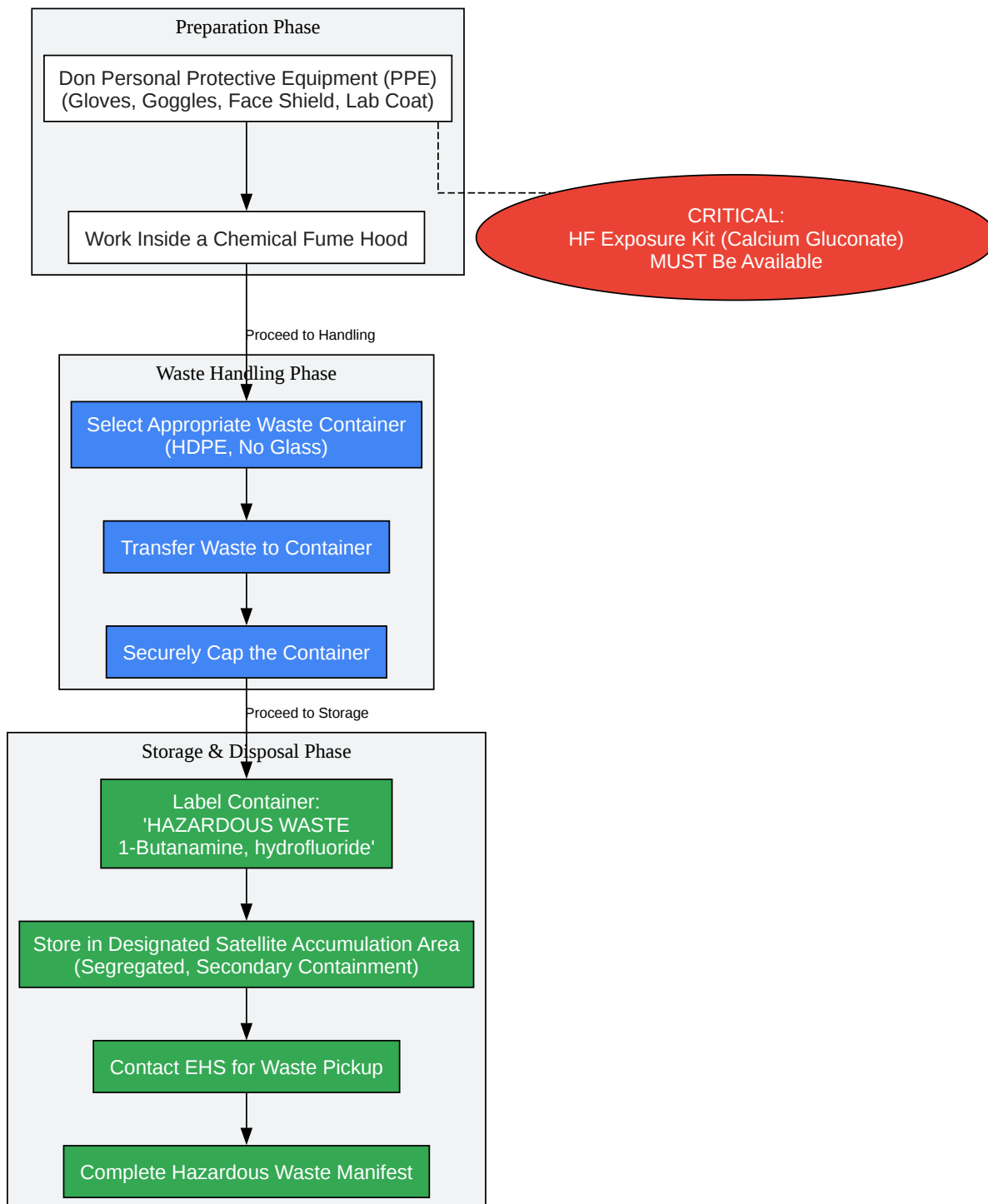
- Labeling: Clearly label the waste container with the words "HAZARDOUS WASTE" and the full chemical name: "**1-Butanamine, hydrofluoride**".[\[4\]](#) Include the approximate concentration and quantity.
- Storage:
  - Store the sealed container in a designated Satellite Accumulation Area (SAA).[\[7\]](#)
  - Ensure the storage area is well-ventilated, secure, and away from heat or ignition sources.[\[6\]](#)

- Provide secondary containment (e.g., a chemical-resistant bin) to catch any potential leaks.[\[7\]](#)
- Segregate the container from incompatible chemicals, particularly strong acids, bases, and oxidizers.[\[7\]](#)

#### Step 4: Arranging for Disposal

- Contact Environmental Health & Safety (EHS): Do not dispose of this material yourself. Contact your institution's Environmental Health & Safety (EHS) or a licensed chemical waste disposal company to schedule a pickup.[\[4\]](#)
- Documentation: Complete all required hazardous waste pickup forms, accurately detailing the contents of the container.[\[4\]](#)

## Logical Workflow for Disposal



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Caption: Workflow for the safe disposal of **1-Butanamine, hydrofluoride**.

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